

Spectroscopic and Synthetic Profile of 3'-Nitroacetanilide: A Technical Guide

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Compound of Interest

Compound Name: 3'-Nitroacetanilide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **3'-Nitroacetanilide**, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) data. Detailed experimental protocols for the synthesis and spectroscopic analysis are also presented to facilitate reproducibility and further investigation of this compound.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **3'-Nitroacetanilide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data for **3'-Nitroacetanilide**

Chemical Shift (δ) ppm	Multiplicity	Assignment
10.4	Singlet	-NH
8.63	Singlet	H-2'
7.91	Doublet	H-6'
7.89	Doublet	H-4'
7.60	Triplet	H-5'
2.12	Singlet	-CH ₃

Solvent: DMSO-d₆

Table 2: Predicted ¹³C NMR Spectroscopic Data for **3'-Nitroacetanilide**

Chemical Shift (δ) ppm	Assignment
169.0	C=O (amide)
148.5	C-3' (C-NO ₂)
140.0	C-1' (C-NH)
130.5	C-5'
125.0	C-6'
118.0	C-4'
114.0	C-2'
24.5	-CH ₃

Note: This is a predicted spectrum based on typical chemical shift ranges for the respective functional groups.

Infrared (IR) Spectroscopy

Table 3: IR Spectroscopic Data for **3'-Nitroacetanilide**

Wavenumber (cm ⁻¹)	Assignment
3300 - 3350	N-H Stretch
3100 - 3000	Aromatic C-H Stretch
~1700	C=O Stretch (Amide I)
1600 - 1475	Aromatic C=C Bending
~1530	N-O Asymmetric Stretch (NO ₂)
~1350	N-O Symmetric Stretch (NO ₂)

Technique: KBr Disc

Experimental Protocols

Synthesis of 3'-Nitroacetanilide

3'-Nitroacetanilide can be synthesized via the nitration of acetanilide.

Materials:

- Acetanilide
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Concentrated Nitric Acid
- Ice
- Ethanol

Procedure:

- In a flask, dissolve acetanilide in glacial acetic acid.
- Cool the mixture in an ice bath.

- Slowly add concentrated sulfuric acid to the cooled solution while stirring.
- In a separate beaker, prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid, and cool it in an ice bath.
- Add the cold nitrating mixture dropwise to the acetanilide solution, maintaining a low temperature.
- After the addition is complete, allow the reaction mixture to stand at room temperature for a period of time.
- Pour the reaction mixture over crushed ice to precipitate the crude **3'-Nitroacetanilide**.
- Filter the precipitate and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure **3'-Nitroacetanilide**.

Spectroscopic Analysis

^1H and ^{13}C NMR Spectroscopy

Instrumentation:

- A 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Dissolve approximately 10-20 mg of the purified **3'-Nitroacetanilide** in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition:

- Acquire the ^1H NMR spectrum.
- Acquire the ^{13}C NMR spectrum.

- Process the spectra by applying Fourier transformation, phase correction, and baseline correction.
- Reference the chemical shifts to the residual solvent peak of DMSO-d₆ (δ 2.50 ppm for ¹H and δ 39.52 ppm for ¹³C).

FT-IR Spectroscopy

Instrumentation:

- A Fourier-Transform Infrared (FT-IR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Thoroughly grind 1-2 mg of the purified **3'-Nitroacetanilide** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.
- Place a portion of the resulting fine powder into a pellet-pressing die.
- Press the powder under high pressure to form a transparent or semi-transparent pellet.

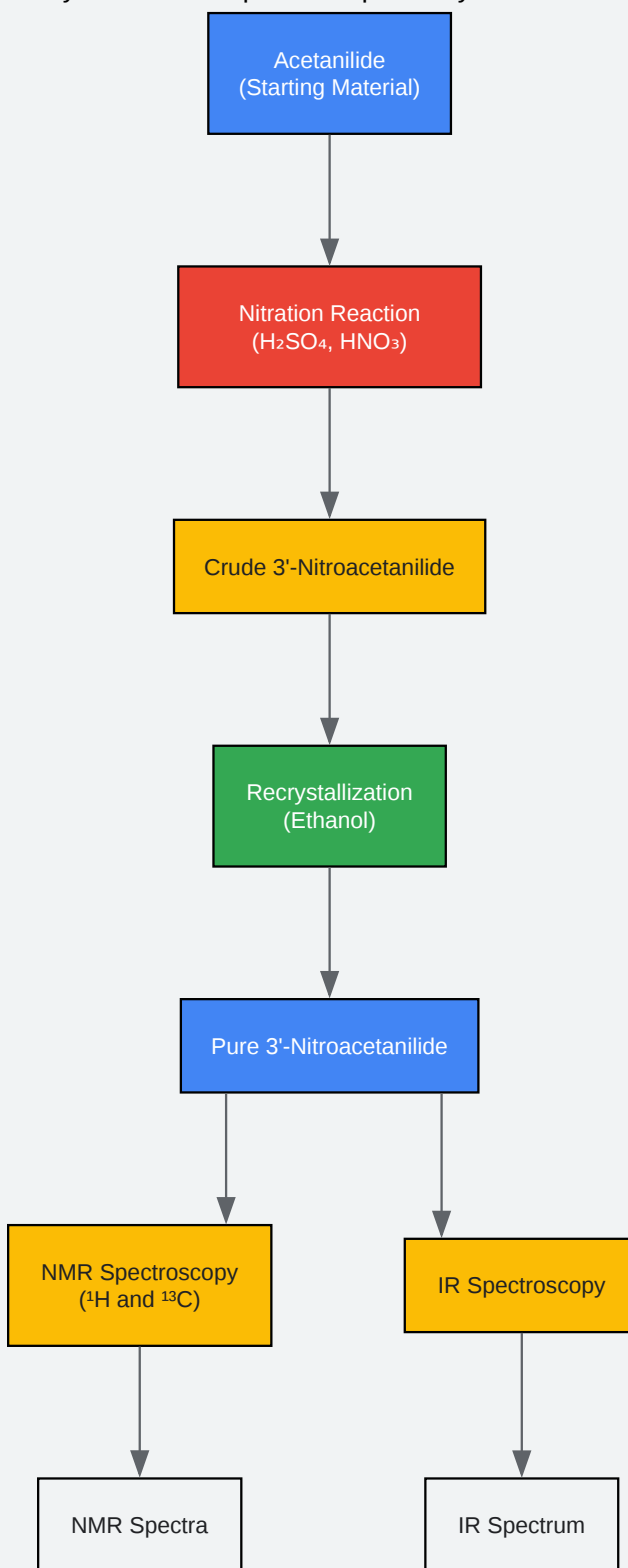
Data Acquisition:

- Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- Record the infrared spectrum, typically in the range of 4000-400 cm⁻¹.

Workflow and Logical Relationships

The following diagram illustrates the workflow for the synthesis and subsequent spectroscopic analysis of **3'-Nitroacetanilide**.

Workflow for Synthesis and Spectroscopic Analysis of 3'-Nitroacetanilide

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Caption: Synthesis and Spectroscopic Analysis Workflow.

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